

Spectroscopic Analysis of Tolyltriazole Sodium Salt: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Tolyltriazole Sodium Salt*

CAS No.: 63394-06-9

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core spectroscopic techniques utilized in the analysis of tolyltriazole sodium salt, a compound of significant interest in corrosion inhibition and various industrial applications. This document details the principles and expected outcomes for Ultraviolet-Visible (UV-Vis) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) in the characterization of this molecule. Detailed experimental protocols are provided for each technique, and quantitative data, including anticipated absorption maxima, vibrational frequencies, chemical shifts, and mass-to-charge ratios, are summarized in structured tables. Visual diagrams generated using Graphviz are included to illustrate experimental workflows and the logical interplay of these analytical methods.

Introduction

Tolyltriazole sodium salt is the sodium salt of tolyltriazole, a mixture of 4-methyl-1H-benzotriazole and 5-methyl-1H-benzotriazole. It is widely employed as a corrosion inhibitor,

particularly for copper and its alloys.[1][2] The efficacy of tolyltriazole sodium salt is attributed to its ability to form a protective film on metal surfaces. A thorough spectroscopic analysis is crucial for quality control, stability studies, and understanding its mechanism of action in various formulations. This guide serves as a technical resource for professionals engaged in the analysis of tolyltriazole sodium salt, providing both theoretical and practical insights into its spectroscopic characterization.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a valuable tool for the qualitative and quantitative analysis of tolyltriazole sodium salt, owing to the presence of the aromatic benzotriazole ring system which gives rise to characteristic electronic transitions.

Expected Spectral Characteristics

The UV-Vis spectrum of tolyltriazole sodium salt in an aqueous solution is expected to exhibit strong absorption bands in the ultraviolet region, typically between 200 and 300 nm. These absorptions correspond to $\pi \rightarrow \pi^*$ transitions within the conjugated aromatic system. The primary absorption maxima (λ_{max}) are anticipated to be similar to those of the parent compound, tolyltriazole, although slight bathochromic or hypsochromic shifts may be observed due to the deprotonation of the triazole ring and the resulting change in the electronic environment.

Table 1: Anticipated UV-Vis Absorption Data for Tolyltriazole Sodium Salt

Wavelength (λ_{max})	Molar Absorptivity (ϵ)	Solvent
~258 nm	To be determined	Water/Methanol
~280 nm	To be determined	Water/Methanol

Note: The exact λ_{max} and molar absorptivity values should be determined experimentally.

Experimental Protocol: UV-Vis Spectroscopy

- Instrumentation: A calibrated double-beam UV-Vis spectrophotometer.
- Sample Preparation:

- Prepare a stock solution of tolyltriazole sodium salt of a known concentration (e.g., 100 $\mu\text{g/mL}$) in a suitable solvent such as deionized water or a methanol/water mixture.
- From the stock solution, prepare a series of dilutions to cover a linear absorbance range (typically 0.1 to 1.0 AU).
- Data Acquisition:
 - Use the solvent as a blank to zero the instrument.
 - Record the UV-Vis spectrum of each dilution over a wavelength range of 200-400 nm.
 - Identify the wavelength of maximum absorbance (λ_{max}).
- Quantitative Analysis:
 - Construct a calibration curve by plotting absorbance at λ_{max} versus concentration.
 - Determine the concentration of unknown samples by measuring their absorbance at λ_{max} and interpolating from the calibration curve.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful technique for identifying the functional groups present in tolyltriazole sodium salt. The spectrum provides a unique "fingerprint" of the molecule, allowing for its identification and the assessment of its purity.

Expected Spectral Characteristics

The FT-IR spectrum of tolyltriazole sodium salt will display characteristic absorption bands corresponding to the vibrations of its constituent bonds. Key expected vibrational modes include C-H stretching and bending from the aromatic ring and the methyl group, C=C stretching of the aromatic ring, and C-N and N=N stretching of the triazole ring. A significant difference from the spectrum of tolyltriazole will be the absence of the N-H stretching band (typically around $3000\text{-}3400\text{ cm}^{-1}$), confirming the formation of the sodium salt.

Table 2: Anticipated FT-IR Vibrational Frequencies for Tolyltriazole Sodium Salt

Wavenumber (cm ⁻¹)	Vibrational Mode
3100-3000	Aromatic C-H Stretch
2980-2850	Aliphatic C-H Stretch (Methyl)
1620-1580	C=C Aromatic Ring Stretch
1500-1450	C=C Aromatic Ring Stretch
1400-1200	C-N Stretch
1100-1000	N=N Stretch (Triazole Ring)
900-675	Aromatic C-H Out-of-Plane Bend

Note: These are approximate ranges and the exact peak positions should be determined experimentally.

Experimental Protocol: FT-IR Spectroscopy (KBr Pellet Method)

- Instrumentation: A calibrated FT-IR spectrometer.
- Sample Preparation (KBr Pellet):
 - Thoroughly dry spectroscopic grade potassium bromide (KBr) in an oven to remove any moisture.[3][4]
 - Grind 1-2 mg of the tolyltriazole sodium salt sample with approximately 200 mg of the dried KBr using an agate mortar and pestle until a fine, homogeneous powder is obtained. [3][5]
 - Transfer the powder to a pellet press die.
 - Apply pressure (typically 8-10 tons) under vacuum to form a transparent or translucent pellet.[4]
- Data Acquisition:

- Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- Acquire the spectrum, typically in the range of 4000-400 cm^{-1} , co-adding multiple scans to improve the signal-to-noise ratio.
- Perform a background scan with an empty sample holder or a blank KBr pellet.
- Data Analysis:
 - Identify and label the characteristic absorption peaks.
 - Compare the obtained spectrum with reference spectra if available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of tolyltriazole sodium salt by probing the magnetic properties of its atomic nuclei, primarily ^1H and ^{13}C .

Expected Spectral Characteristics

- ^1H NMR: The ^1H NMR spectrum will show signals corresponding to the aromatic protons on the benzene ring and the protons of the methyl group. The chemical shifts of the aromatic protons will be in the downfield region (typically 7.0-8.0 ppm), and their splitting patterns will depend on the position of the methyl group (4- or 5-position) and the coupling with neighboring protons. The methyl group will appear as a singlet in the upfield region (around 2.5 ppm). The N-H proton signal present in tolyltriazole will be absent in the sodium salt.
- ^{13}C NMR: The ^{13}C NMR spectrum will display distinct signals for each unique carbon atom in the molecule. The aromatic carbons will resonate in the range of 110-150 ppm, while the methyl carbon will appear at a much higher field (around 20 ppm).

Table 3: Anticipated ^1H and ^{13}C NMR Chemical Shifts for Tolyltriazole Sodium Salt (in D_2O)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity
^1H	-7.0 - 7.8	m
^1H	-2.4	s
^{13}C	-145	s
^{13}C	-135	s
^{13}C	-128	d
^{13}C	-125	d
^{13}C	-115	d
^{13}C	-21	q

Note: These are estimated chemical shifts and will be influenced by the solvent and the specific isomer (4-methyl or 5-methyl). 's' denotes singlet, 'd' denotes doublet, 'm' denotes multiplet, and 'q' denotes quartet.

Experimental Protocol: NMR Spectroscopy

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
 - Dissolve 5-10 mg of tolyltriazole sodium salt in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O , DMSO-d_6).[\[6\]](#)[\[7\]](#)
 - Ensure the sample is fully dissolved and the solution is homogeneous. If necessary, filter the solution to remove any particulate matter.[\[6\]](#)[\[8\]](#)
 - Transfer the solution to a clean, dry 5 mm NMR tube.[\[7\]](#)[\[8\]](#)
- Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.

- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the ^1H spectrum, followed by the ^{13}C spectrum. Standard pulse sequences are typically used.
- Data Processing and Analysis:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase the spectra and perform baseline correction.
 - Integrate the signals in the ^1H spectrum.
 - Reference the chemical shifts to an internal standard (e.g., TSP for D_2O) or the residual solvent peak.
 - Assign the signals to the respective protons and carbons in the molecule.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of tolyltriazole sodium salt and to obtain information about its structure through fragmentation analysis.

Expected Spectral Characteristics

For tolyltriazole sodium salt ($\text{C}_7\text{H}_6\text{N}_3\text{Na}$), the expected monoisotopic mass is approximately 155.0459 g/mol. Using a soft ionization technique like Electrospray Ionization (ESI), the mass spectrum in positive ion mode is expected to show a prominent peak corresponding to the intact molecule with a sodium adduct, $[\text{M}+\text{Na}]^+$, at an m/z of approximately 178. In negative ion mode, the deprotonated molecule, $[\text{M}-\text{H}]^-$, would be observed at an m/z of approximately 132 (corresponding to the tolyltriazole anion). Fragmentation patterns can be studied using tandem mass spectrometry (MS/MS) to further confirm the structure.

Table 4: Anticipated Mass Spectrometry Data for Tolyltriazole Sodium Salt

Ionization Mode	Expected Ion	m/z
ESI (+)	$[\text{C}_7\text{H}_7\text{N}_3 + \text{Na}]^+$	~156
ESI (-)	$[\text{C}_7\text{H}_6\text{N}_3]^-$	~132

Note: The observed m/z values may vary slightly depending on the instrument calibration and resolution.

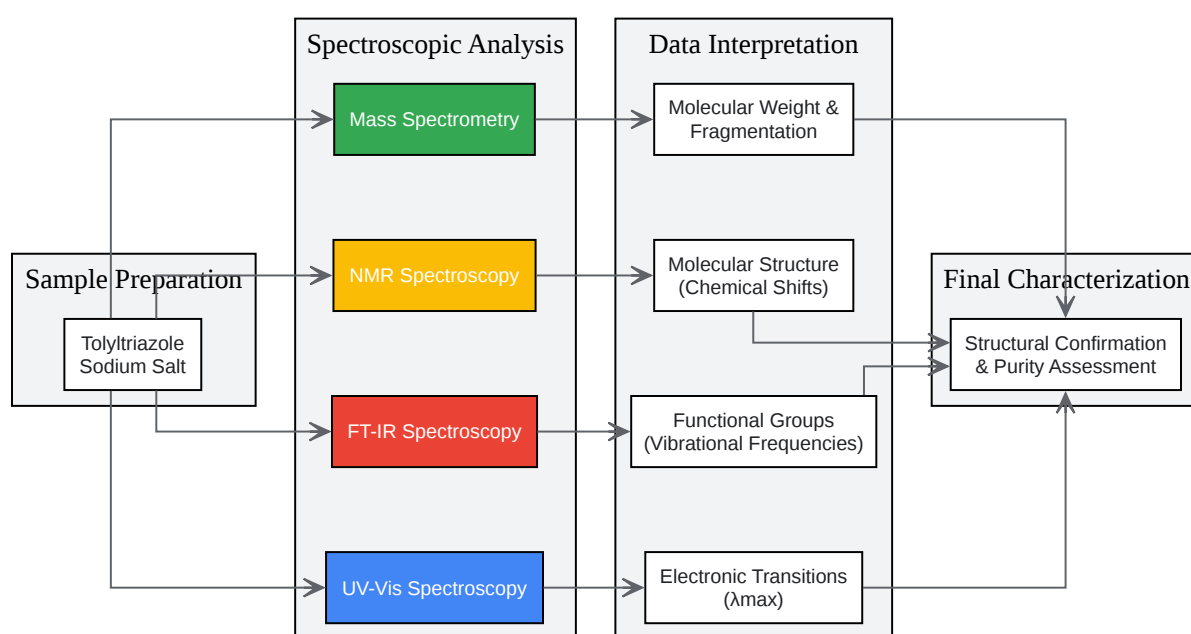
Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

- Instrumentation: A mass spectrometer equipped with an electrospray ionization source (e.g., a quadrupole, time-of-flight, or ion trap analyzer).[9]
- Sample Preparation:
 - Prepare a dilute solution of tolyltriazole sodium salt (e.g., 1-10 $\mu\text{g}/\text{mL}$) in a solvent compatible with ESI, such as methanol, acetonitrile, or a water/methanol mixture.[10] The solvent should be of high purity (LC-MS grade).[10]
- Data Acquisition:
 - Infuse the sample solution directly into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Optimize the ESI source parameters (e.g., capillary voltage, nebulizing gas pressure, drying gas flow rate, and temperature) to achieve a stable ion signal.
 - Acquire the mass spectrum in both positive and negative ion modes over an appropriate m/z range.
- Data Analysis:
 - Identify the molecular ion peak and any other significant adducts or fragments.
 - Compare the observed m/z values with the calculated theoretical values.

- If performing MS/MS, select the precursor ion of interest and acquire the product ion spectrum to study its fragmentation pattern.

Integrated Spectroscopic Analysis Workflow

The effective characterization of tolyltriazole sodium salt relies on the synergistic use of multiple spectroscopic techniques. The following diagram illustrates a logical workflow for a comprehensive analysis.

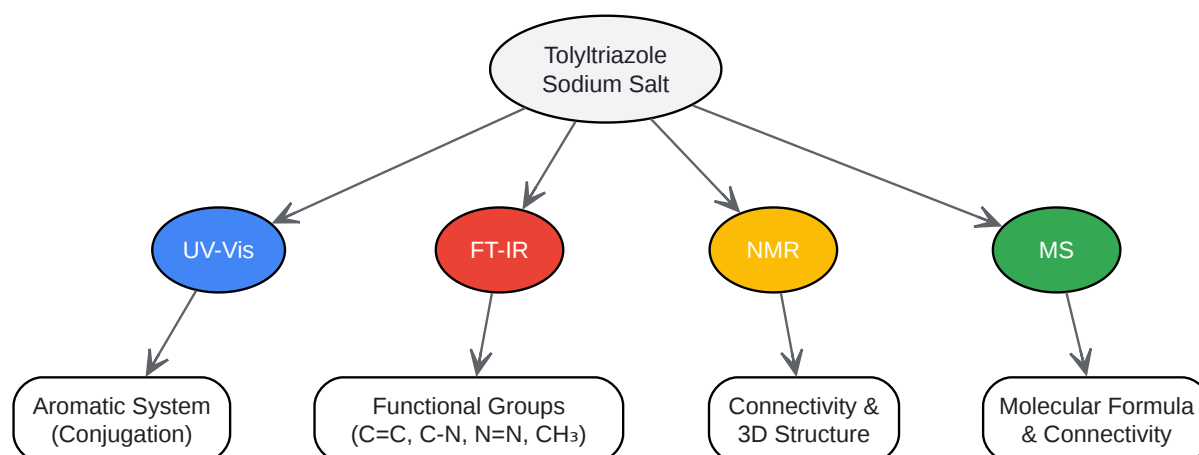


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Diagram 1: Experimental workflow for spectroscopic analysis.

Logical Relationships of Spectroscopic Techniques

Each spectroscopic technique provides a unique piece of the puzzle in the structural elucidation of tolyltriazole sodium salt. The following diagram illustrates how the information from each method complements the others.



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Diagram 2: Relationship between techniques and information.

Conclusion

The spectroscopic analysis of tolyltriazole sodium salt through a combination of UV-Vis, FT-IR, NMR, and Mass Spectrometry provides a robust framework for its comprehensive characterization. This guide has outlined the expected spectral features and provided detailed experimental protocols to aid researchers, scientists, and drug development professionals in their analytical endeavors. The integrated application of these techniques is essential for confirming the identity, purity, and structural integrity of tolyltriazole sodium salt, thereby ensuring its quality and performance in various applications.

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